

# slow-release nitrogen sources turfgrass establishment

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## Compound Focus: Methylenediurea

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## Comparative Performance of Nitrogen Sources

The table below summarizes the experimental data from a 2018 study conducted on Celebration bermudagrass in Florida. The data, pooled across application rates of 1 and 2 lbs N/1000 ft<sup>2</sup>, compares the longevity of turfgrass response, the overall quality (Area Under the Curve - AUC), and the relative cost-effectiveness of ten nitrogen sources against urea [1].

Nitrogen Source	Type	Annual Response (Days)	AUC (Quality-Days)	Cost per lb N vs. Urea
Urea	Soluble	122-245	202-456	1.0x (Baseline)
Ammonium Sulfate	Soluble	122-245	253-456	Information Missing
Duration CR	Polymer-coated Slow-release	122-245	259-348	Information Missing
Polymer-coated Urea	Polymer-coated Slow-release	122-245	202-348	Information Missing

Nitrogen Source	Type	Annual Response (Days)	AUC (Quality-Days)	Cost per lb N vs. Urea
Sulfur-coated Urea	Slow-release	122-245	202-456	~1.0x (Least expensive among slow-release)
Methylene Urea	Reacted Slow-release	122-245	202-324	Information Missing
Urea Formaldehyde	Reacted Slow-release	122-245	202-309	Information Missing
Natural Organic (1)	Organic Slow-release	122-245	202-456	~4.6x (Jay) / ~6.0x (Ft. Lauderdale)
Natural Organic (2)	Organic Slow-release	122-245	202-456	~4.6x (Jay) / ~6.0x (Ft. Lauderdale)

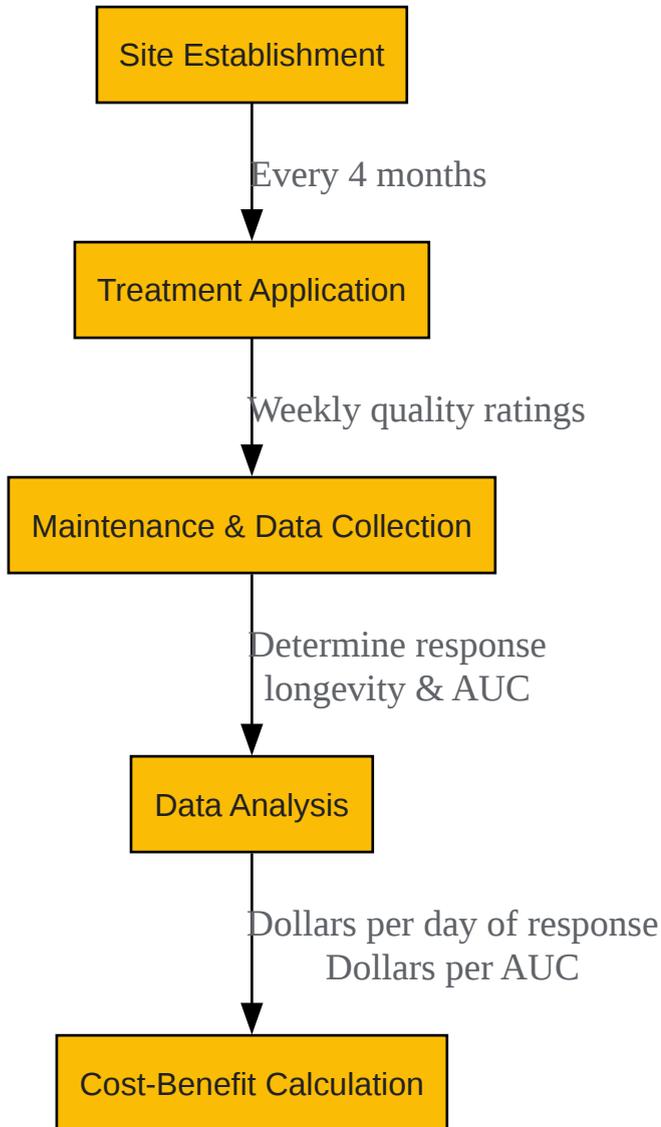
### Key Findings from the Data [1]:

- **Response Longevity vs. Magnitude:** While the **number of days** of acceptable turf quality ( $\geq 6$ ) was statistically similar for all nitrogen sources, the **Area Under the Curve (AUC)**, which combines both the duration and intensity of greenness, showed significant differences. This suggests AUC is a more sensitive metric for agronomic value.
- **Cost-Effectiveness:** The study concluded that the **cost per pound of nitrogen** remained a valid assessment method. When factoring in turfgrass response, more expensive slow-release sources did not become more cost-effective than soluble sources like urea and ammonium sulfate in terms of providing longer or greener turf.
- **Value of Slow-Release:** The primary agronomic value of slow-release nitrogen sources lies in **reducing environmental risk and the potential for turfgrass burn**, rather than in prolonging the visual response [1].

## Experimental Methodology Overview

The data in the table above was generated through a rigorous field trial. The following diagram outlines the key steps of the experimental workflow.

## Turfgrass Nitrogen Response Study Workflow



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**Key Protocol Details [1]:**

- **Experimental Design:** A split-plot in a randomized complete block design with four replications. Nitrogen sources were applied to main plots, and nitrogen rates (1 or 2 lbs N/1000 ft<sup>2</sup>) were applied to sub-plots.
- **Treatment Application:** Treatments were applied every four months in line with best management practices. After application, plots were irrigated with 0.25 inches of water.
- **Turfgrass Quality Assessment:** Turf quality was rated weekly on a scale of 1 to 9. A rating of 6 or higher was considered acceptable.
- **Response Metrics:**

- **Response Longevity:** The total number of days per year that turf quality remained at or above 6.
- **Area Under the Curve (AUC):** A calculated metric that integrates both the length and magnitude (intensity of greenness) of the turf's response to nitrogen.

## A Guide for Researcher Decision-Making

For researchers and product development professionals, the data indicates that the choice of nitrogen source should be guided by specific project goals rather than a one-size-fits-all approach.

- **For Maximizing Visual Impact Cost-Effectively:** Soluble nitrogen sources like **urea and ammonium sulfate** provided a length and magnitude of response equivalent to, and sometimes greater than, slow-release sources. If the primary research goal is to achieve rapid greening at the lowest cost per unit of nitrogen, these are difficult to surpass [1].
- **For Studying Environmental Mitigation or Longevity Claims: Slow-release sources,** particularly polymer-coated and sulfur-coated ureas, remain critical subjects for research focused on reducing nitrate leaching, volatile loss, or fertilizer burn. Their value proposition is rooted in these environmental and safety benefits, which were not directly quantified in the cost-response analysis of this particular study [1].
- **For Protocol Design:** Future experiments should consider using **AUC** as a primary metric, as it was more effective than response days alone at discriminating between the agronomic performance of different nitrogen sources [1].

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## References

1. fertilizer costs and Nitrogen response - GCMOnline.com turfgrass [gcmonline.com]

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